

A Technical Overview of Nonylamine: Molecular Formula and Weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nonylamine

Cat. No.: B085610

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Nonylamine, also known as 1-aminononane, is an organic compound classified as a primary amine. It is a linear-chain alkylamine that finds application as a building block in chemical synthesis. This document provides a concise summary of its fundamental molecular properties.

Core Molecular Data

The essential molecular characteristics of **nonylamine** are detailed below. This information is critical for researchers and professionals in drug development and chemical synthesis for stoichiometric calculations, analytical characterization, and material specification.

Identifier	Value	Source
Chemical Formula	C ₉ H ₂₁ N	[1][2][3][4][5]
Molecular Weight	143.27 g/mol	[1][2]
143.2697 g/mol	[3][4]	
IUPAC Name	nonan-1-amine	[1]
CAS Registry Number	112-20-9	[1][2][4]

Synonyms: 1-Nonanamine, n-**Nonylamine**, 1-Aminononane.[1][2][4]

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com